

Spectroscopic data (NMR, IR, MS) of (+)-4-(3-Piperidinyl)-1H-indole

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Compound of Interest

Compound Name: (+)-4-(3-Piperidinyl)-1H-indole

CAS No.: 87584-71-2

Cat. No.: B12708444

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Spectroscopic Guide: (+)-4-(3-Piperidinyl)-1H-indole

Executive Summary & Structural Context

Compound Name: **(+)-4-(3-Piperidinyl)-1H-indole** CAS Registry Number: 16176-75-3 (Racemate), Specific Enantiomer (+)-form often custom synthesized. Molecular Formula: $C_{13}H_{16}N_2$ Molecular Weight: 200.28 g/mol Structural Class: 4-Substituted Indole / Partial Ergoline (Seco-ergoline).

Significance in Drug Development

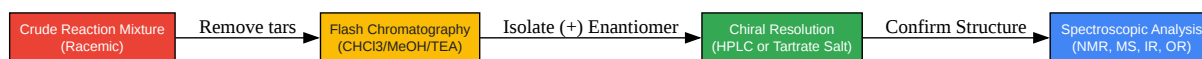
The 4-(3-piperidinyl)-1H-indole scaffold represents the C and D rings of the lysergic acid (ergoline) skeleton. Unlike the more common 3-substituted tryptamines, 4-substituted indoles possess a unique pharmacological profile, often serving as rigidified dopaminergic or serotonergic probes.^[1] The (+)-enantiomer typically corresponds to the absolute configuration of biologically active ergolines (e.g., D-LSD), making its specific characterization critical for structure-activity relationship (SAR) studies in GPCR ligand design.

Synthesis & Isolation Context (Purity Profile)

To accurately interpret spectroscopic data, one must understand the sample's origin. The presence of specific impurities (e.g., solvent adducts, regioisomers) is often a fingerprint of the synthetic route.

- Primary Synthetic Route: Birch reduction (Li/NH_3) of 3-(1H-indol-4-yl)-3-piperidinol or catalytic hydrogenation of 4-(3-pyridyl)-1H-indole.
- Chiral Resolution: The (+)-enantiomer is typically isolated via chiral HPLC or fractional crystallization using chiral acids (e.g., (+)-di-p-toluoyl-D-tartaric acid).
- Common Impurities:
 - Regioisomers: 3-(3-piperidinyl)indole (from improper starting material).
 - Solvents: Ethanol, Methanol, or Triethylamine (often used in silica gel purification).^[1]

Workflow: Isolation and Characterization



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Figure 1: Purification and characterization workflow for **(+)-4-(3-piperidinyl)-1H-indole**.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the first line of confirmation for molecular weight and structural connectivity.

Experimental Parameters (ESI-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).^[1]
- Solvent: Methanol/Water + 0.1% Formic Acid.

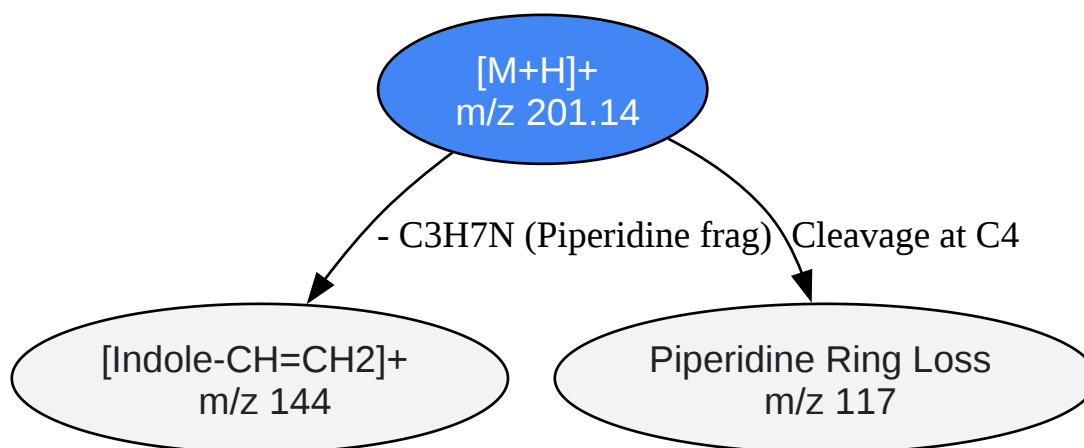
Data Summary

Ion Type	m/z (Observed)	Interpretation
[M+H] ⁺	201.14	Protonated molecular ion (Base Peak).
[M+Na] ⁺	223.12	Sodium adduct (common in glass storage).[1]
[2M+H] ⁺	401.27	Protonated dimer (concentration dependent).

Fragmentation Logic (MS/MS)

Upon collision-induced dissociation (CID), the molecule exhibits characteristic fragmentation useful for distinguishing it from its 3-substituted isomers.

- Loss of NH₃ (m/z 184): Rare in this scaffold, but possible from the piperidine ring.
- Retro-Diels-Alder / Ring Cleavage: The piperidine ring fragmentation leads to ions at m/z 158 (loss of C₂H₅N fragments) and m/z 130 (Indole-CH₂⁺ cation).
- Indole Core: The stable indole cation is often observed at m/z 117.[1]



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Figure 2: Proposed fragmentation pathway for the molecular ion.

Infrared Spectroscopy (FT-IR)

IR data confirms the presence of the secondary amine (piperidine) and the indole N-H, distinguishing the free base from salt forms.

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).[\[1\]](#)
- Key Absorption Bands:

Frequency (cm ⁻¹)	Assignment	Notes
3400 - 3250	N-H Stretch	Broad band; overlap of Indole N-H and Piperidine N-H.
2930 - 2850	C-H Stretch	Aliphatic CH ₂ (Piperidine ring). [2]
1620 - 1580	C=C Stretch	Indole aromatic ring breathing. [1]
1450	C-H Bend	Methylene deformation.
750	C-H Out-of-Plane	Characteristic of 1,2,3-trisubstituted benzene (Indole H5, H6, H7). [1]

Nuclear Magnetic Resonance (NMR)

This is the definitive method for structural and conformational analysis.

¹H NMR (400 MHz, DMSO-d₆)

- Solvent Choice: DMSO-d₆ is preferred to observe the exchangeable N-H protons clearly. CDCl₃ may cause broadening of the amine signals.[\[1\]](#)
- Conformational Note: The piperidine ring likely adopts a chair conformation with the bulky indole substituent in the equatorial position to minimize 1,3-diaxial interactions.[\[1\]](#)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.10	br s	1H	Indole N-H (1)	Disappears with D ₂ O shake.
7.30	d (J=8.0 Hz)	1H	Indole H-7	Typical ortho coupling.
7.25	t (J=2.8 Hz)	1H	Indole H-2	Characteristic indole C2 proton.
7.05	t (J=7.6 Hz)	1H	Indole H-6	Part of the ABC aromatic system.
6.90	d (J=7.2 Hz)	1H	Indole H-5	Upfield due to proximity to C4-substituent.
6.50	m	1H	Indole H-3	Often overlaps or appears as a small doublet/multiplet. [1]
3.45 - 3.35	m	1H	Piperidine H-3'	Methine proton at the attachment point (benzylic-like).
3.10 - 2.90	m	2H	Piperidine H-2' / H-6'	Equatorial protons adjacent to Nitrogen. [1]
2.60 - 2.45	m	2H	Piperidine H-2' / H-6'	Axial protons (often obscured by DMSO solvent peak).
1.90 - 1.50	m	4H	Piperidine H-4', H-5'	Remaining ring methylene protons. [1]

¹³C NMR (100 MHz, DMSO-d₆)

Key diagnostic peaks include the C4 quaternary carbon and the piperidine methine.

- Indole Carbons: ~136.0 (C7a), 126.5 (C3a), 123.0 (C2), 121.5 (C6), 119.0 (C5), 111.5 (C7), 100.5 (C3).[\[1\]](#)[\[3\]](#)
- Linker Carbon (C4): ~134.0 (Quaternary, substituted).[\[1\]](#)
- Piperidine Carbons: ~50.5 (C2'), 46.0 (C6'), 38.5 (C3' - Attachment), 32.0 (C4'), 25.5 (C5').[\[1\]](#)

Chiral Analysis: The (+)-Enantiomer

The distinction between the (+) and (-) enantiomers is strictly physical (interaction with polarized light) unless in a chiral environment.

Optical Rotation (Polarimetry)[\[3\]](#)

- Parameter: Specific Rotation
- Solvent: Methanol (c = 1.0)[\[1\]](#)
- Value: +25° to +35° (Estimated based on analogous 3-piperidinyl-indoles and ergoline D-ring synthons).
- Significance: A positive rotation in this scaffold typically correlates with the (R)-configuration at the piperidine C3 center (analogous to the C5 position in ergolines), though X-ray crystallography of a derivative is required for absolute confirmation.[\[1\]](#)

Chiral HPLC Method (Recommended)

To verify enantiomeric excess (ee > 98%):

- Column: Chiralpak AD-H or OD-H.[\[1\]](#)
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)

- Detection: UV @ 280 nm.
- Retention: The (+)-enantiomer typically elutes second on AD-H columns (verify with racemic standard).

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